

validating 2-Pentadecanone quantification methods

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Compound Focus: 2-Pentadecanone

CAS No.: 2345-28-0

Cat. No.: S573501

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Chemical Profile of 2-Pentadecanone

The table below summarizes the key identifiers and physical properties of **2-Pentadecanone** from chemical databases, which are essential for any analytical method development [1] [2] [3].

| Property | Value |
|--------------------------------------|---------------------------------------|
| CAS Registry Number | 2345-28-0 [1] |
| Molecular Formula | C ₁₅ H ₃₀ O [1] |
| Molecular Weight | 226.3981 g/mol [1] [3] |
| IUPAC Name | Pentadecan-2-one [1] |
| Common Synonyms | Methyl tridecyl ketone [1] [2] |
| Boiling Point | 293 °C [2] |
| Melting Point | 37-41 °C [2] |
| Physical State (at room temperature) | Solid [3] |

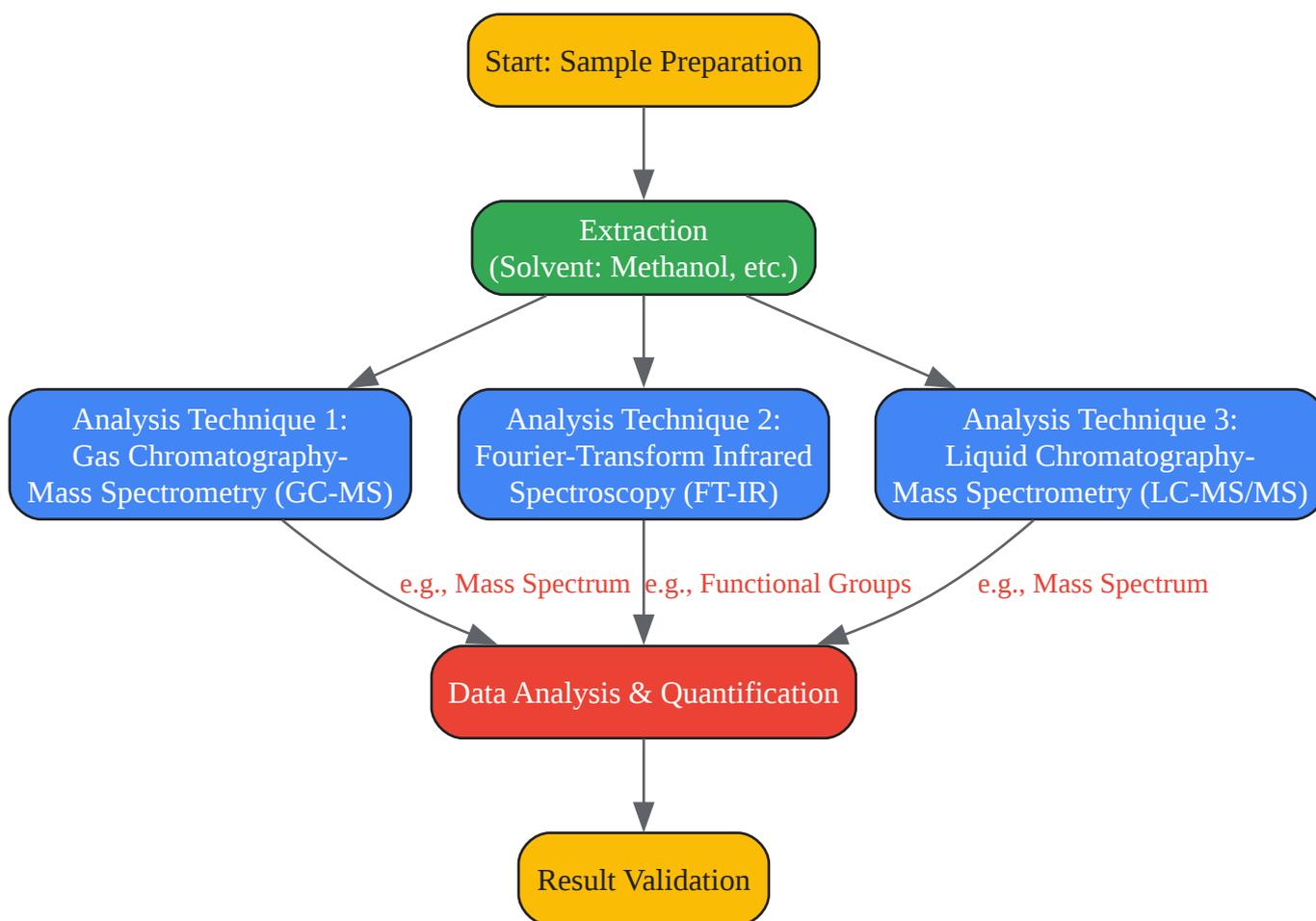
Application Context and Detectability

2-Pentadecanone is a volatile ketone reported as a flavor and aroma component in various foods and beverages [2]. More importantly for researchers, it has been identified in biological and plant studies.

- **Natural Occurrence:** It has been detected in a wide range of natural sources, including *Cannabis sativa*, hops (*Humulus lupulus*), coconut, American cranberry, feijoa fruit, and many others [4].
- **Research Context:** While not the primary focus of the study, **2-Pentadecanone** was identified during **GC-MS analysis** of *Beta vulgaris* (beet) leaf extract, which was part of an investigation into the plant's phytochemical fingerprint and anti-diabetic activity [5]. This demonstrates that the compound is detectable and separable using standard GC-MS protocols in a complex biological matrix.

Suggested Analytical Techniques and Workflow

Although the search results lack explicit comparison guides, the general techniques mentioned for analyzing similar compounds can guide your method development. The following diagram outlines a potential workflow for identifying and quantifying **2-Pentadecanone** based on standard laboratory practices.



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To build a comprehensive comparison guide, you would typically need to establish and validate methods using the techniques above. Here are the core parameters to investigate for each method:

- Analytical Technique: GC-MS, LC-MS/MS, FT-IR, NMR.
- Key Validation Parameters:
 - **Linearity and Range:** The concentration range over which the method is accurate.
 - **Limit of Detection (LOD) & Quantification (LOQ):** The smallest amount that can be detected/measured.
 - **Accuracy and Precision:** How close the results are to the true value and to each other.
 - **Robustness:** How resistant the method is to small, deliberate changes in parameters.

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References

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To cite this document: Smolecule. [validating 2-Pentadecanone quantification methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573501#validating-2-pentadecanone-quantification-methods>]

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